

(Rac)-H-Thr-OMe hydrochloride stability and storage

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Compound of Interest

Compound Name: (Rac)-H-Thr-OMe hydrochloride

Cat. No.: B554946

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An In-depth Technical Guide on the Stability and Storage of **(Rac)-H-Thr-OMe Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

Abstract

(Rac)-H-Thr-OMe hydrochloride, the racemic methyl ester hydrochloride of threonine, is a crucial building block in synthetic organic chemistry and drug discovery. Ensuring its stability is paramount to the integrity of research and the quality of resulting products. This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **(Rac)-H-Thr-OMe hydrochloride**. It details potential degradation pathways, outlines experimental protocols for stability-indicating studies, and presents available data in a structured format to aid researchers in maintaining the quality and reliability of this compound.

Chemical and Physical Properties

A foundational understanding of the chemical and physical properties of **(Rac)-H-Thr-OMe hydrochloride** is essential for comprehending its stability profile.

Property	Value	Source(s)
CAS Number	2170123-34-7	[1] [2]
Molecular Formula	C ₅ H ₁₂ ClNO ₃	[1]
Molecular Weight	169.61 g/mol	[1]
Appearance	White to off-white or light brown solid/powder	[3]
Solubility	Soluble in water	[3] [4]
Purity	Typically ≥95%	[1]

Recommended Storage Conditions

Proper storage is critical to prevent degradation and maintain the integrity of **(Rac)-H-Thr-OMe hydrochloride**. The following conditions are recommended based on supplier data sheets.

Condition	Recommendation	Rationale	Source(s)
Temperature	4°C for short-term storage. For long-term storage, -20°C is recommended. Some suppliers suggest deep freezing (below -20°C).	Lower temperatures slow down potential degradation reactions.	[1][5]
Atmosphere	Store in a tightly sealed container.	The compound is hygroscopic and sensitive to moisture. The hydrochloride salt can absorb water, which may lead to hydrolysis.	[1]
Light	Store in a light-resistant container.	To prevent potential photodegradation.	[6]
Incompatibilities	Avoid strong oxidizing agents.	The amino and hydroxyl groups can be susceptible to oxidation.	

Potential Degradation Pathways

While specific degradation studies on **(Rac)-H-Thr-OMe hydrochloride** are not readily available in the public domain, potential degradation pathways can be inferred based on the functional groups present in the molecule: an ester, a primary amine, a secondary alcohol, and a hydrochloride salt.

Hydrolysis

The methyl ester group is susceptible to hydrolysis, particularly in the presence of moisture and under acidic or basic conditions. This would result in the formation of racemic threonine and methanol.

Oxidation

The primary amino group and the secondary hydroxyl group are potential sites for oxidation. Oxidative degradation can lead to a variety of products, including the corresponding α -keto acid.

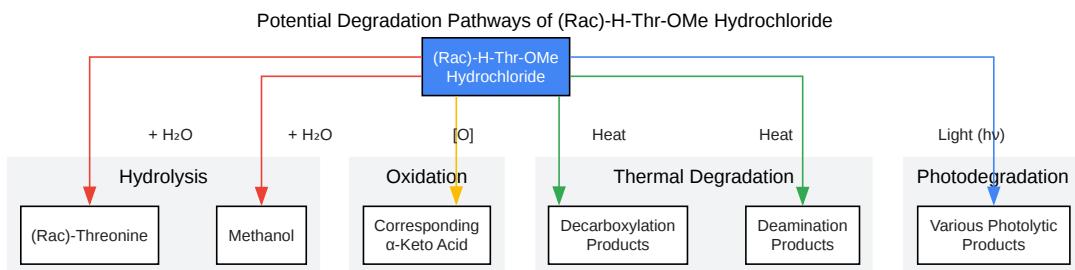
Thermal Degradation

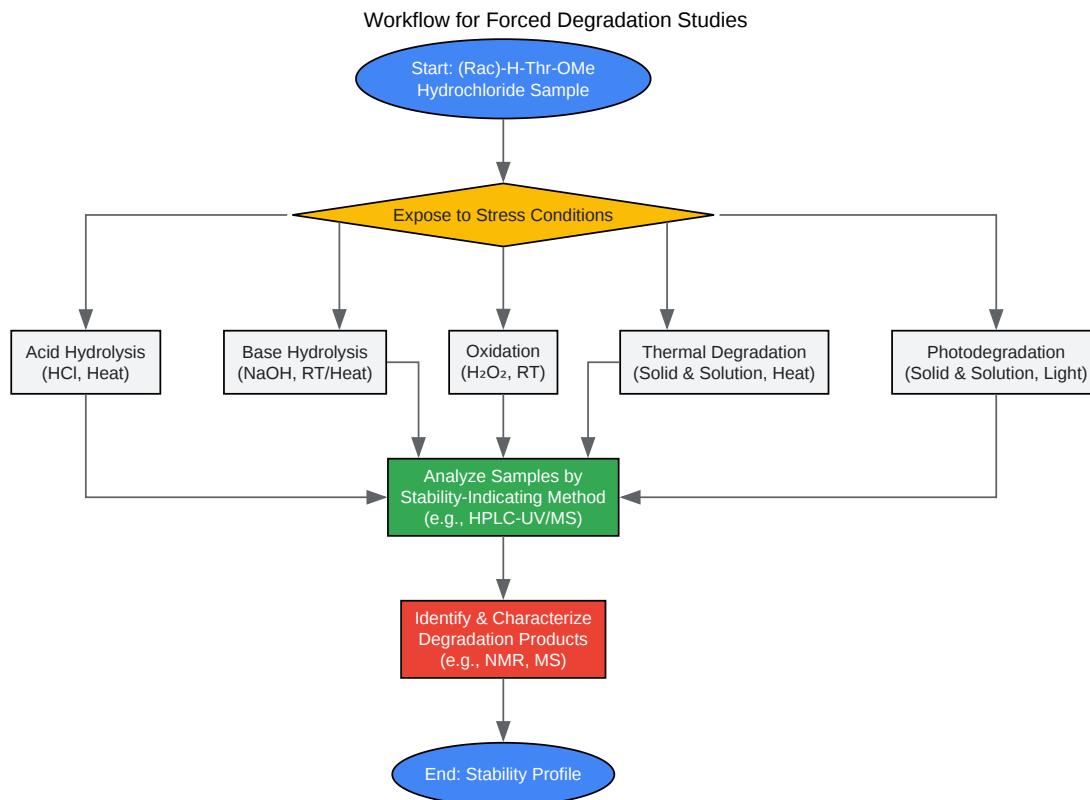
At elevated temperatures, amino acid esters can undergo various degradation reactions, including decarboxylation, deamination, and condensation reactions.[\[7\]](#)[\[8\]](#)

Photodegradation

Exposure to light, particularly UV light, can lead to the degradation of amino acid derivatives. The presence of chromophores, even if weak, can initiate photochemical reactions.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

A diagram illustrating these potential degradation pathways is provided below.



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